

(3,4-difluorophenyl)acetyl chloride IUPAC name

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Compound of Interest

Compound Name: *3,4-Difluorophenylacetyl chloride*

Cat. No.: *B172292*

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An In-depth Technical Guide to 2-(3,4-Difluorophenyl)acetyl Chloride

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of 2-(3,4-difluorophenyl)acetyl chloride, a key intermediate in organic synthesis, particularly within the pharmaceutical and agrochemical industries. This document details its chemical identity, properties, synthesis, and significant applications, with a focus on its role in the development of novel therapeutic agents. Experimental protocols and quantitative data are presented to support researchers in its practical application.

Chemical Identity and Properties

The International Union of Pure and Applied Chemistry (IUPAC) name for the compound commonly known as (3,4-difluorophenyl)acetyl chloride is 2-(3,4-difluorophenyl)acetyl chloride.

This compound is an acyl chloride derivative of 3,4-difluorophenylacetic acid. The presence of the difluorinated phenyl ring and the reactive acetyl chloride moiety makes it a valuable building block in medicinal chemistry. The fluorine atoms can enhance the metabolic stability, lipophilicity, and binding affinity of target molecules, making it a desirable feature in drug design.

Table 1: Physicochemical Properties of 2-(3,4-Difluorophenyl)acetyl Chloride

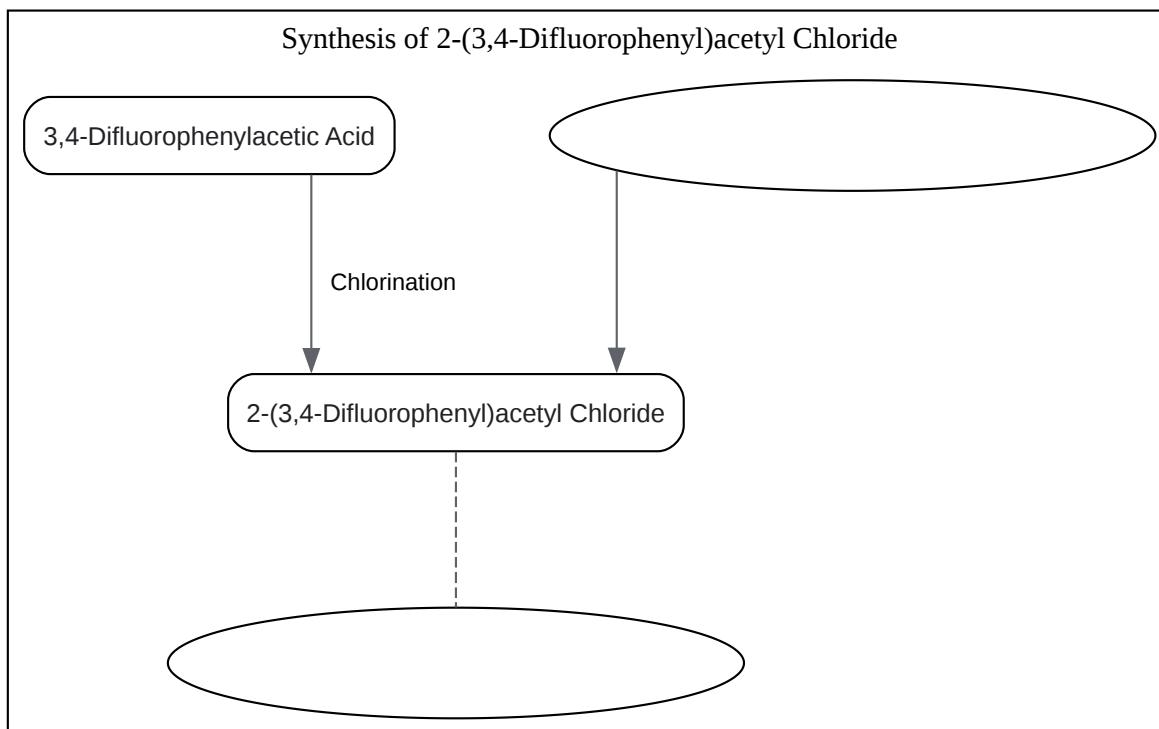
Property	Value	Source
Molecular Formula	C ₈ H ₅ ClF ₂ O	[1]
Molecular Weight	190.58 g/mol	[1]
SMILES	O=C(Cl)CC1=CC=C(F)C(F)=C1	[1]
Storage Temperature	2-8°C	[1]

Synthesis

The primary route for the synthesis of 2-(3,4-difluorophenyl)acetyl chloride involves the chlorination of its corresponding carboxylic acid, 3,4-difluorophenylacetic acid.

General Synthesis Pathway

The conversion of a carboxylic acid to an acyl chloride is a standard transformation in organic synthesis. Several chlorinating agents can be employed for this purpose.



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Figure 1: General synthesis pathway for 2-(3,4-difluorophenyl)acetyl chloride.

Experimental Protocol: Chlorination using Thionyl Chloride

This protocol describes a common laboratory-scale synthesis of 2-(3,4-difluorophenyl)acetyl chloride from 3,4-difluorophenylacetic acid using thionyl chloride (SOCl_2). Thionyl chloride is often preferred as its byproducts, sulfur dioxide (SO_2) and hydrogen chloride (HCl), are gaseous and can be easily removed from the reaction mixture.[2]

Materials:

- 3,4-Difluorophenylacetic acid
- Thionyl chloride (SOCl_2)

- Anhydrous solvent (e.g., toluene, dichloromethane)
- Dry reaction vessel with a reflux condenser and a gas trap

Procedure:

- In a dry reaction vessel under an inert atmosphere (e.g., nitrogen or argon), dissolve 3,4-difluorophenylacetic acid in an excess of the anhydrous solvent.
- Slowly add a stoichiometric excess of thionyl chloride (typically 1.2 to 2.0 equivalents) to the solution at room temperature with stirring. The reaction is exothermic.
- After the initial reaction subsides, heat the mixture to reflux and maintain for 1-3 hours, or until the evolution of gaseous byproducts ceases.
- Monitor the reaction progress by techniques such as TLC or GC-MS.
- Once the reaction is complete, remove the excess thionyl chloride and solvent under reduced pressure.
- The crude 2-(3,4-difluorophenyl)acetyl chloride can be purified by vacuum distillation.

Table 2: Comparison of Common Chlorinating Agents[2]

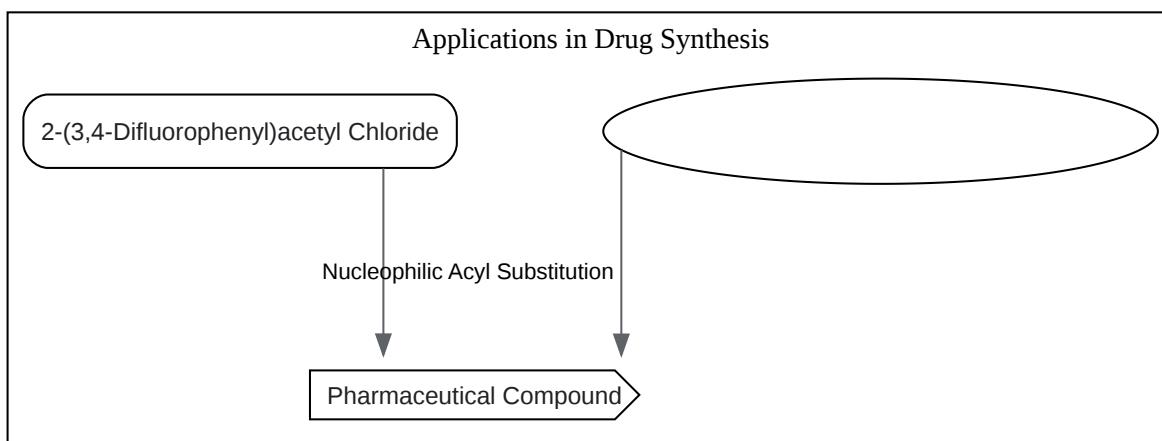
Chlorinating Agent	Formula	Byproducts	Separation
Thionyl chloride	SOCl_2	$\text{SO}_2(\text{g})$, $\text{HCl}(\text{g})$	Gaseous, easily removed
Oxalyl chloride	$(\text{COCl})_2$	$\text{CO}_2(\text{g})$, $\text{CO}(\text{g})$, $\text{HCl}(\text{g})$	Gaseous, easily removed
Phosphorus pentachloride	PCl_5	$\text{POCl}_3(\text{l})$, $\text{HCl}(\text{g})$	Liquid byproduct, requires distillation
Phosphorus trichloride	PCl_3	$\text{H}_3\text{PO}_3(\text{s})$	Solid byproduct, requires filtration

Applications in Drug Development

2-(3,4-Difluorophenyl)acetyl chloride is a versatile intermediate in the synthesis of a wide range of biologically active molecules. Its utility stems from the facile reaction of the acyl chloride group with various nucleophiles, such as amines, alcohols, and carbanions.

Role as a Synthetic Building Block

The primary application of 2-(3,4-difluorophenyl)acetyl chloride is as a building block for introducing the 2-(3,4-difluorophenyl)acetyl moiety into larger molecules. This is particularly relevant in the development of pharmaceuticals and agrochemicals.^[3] The difluorophenyl group can significantly influence the pharmacokinetic and pharmacodynamic properties of a drug candidate.



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Figure 2: Role of 2-(3,4-difluorophenyl)acetyl chloride in pharmaceutical synthesis.

Synthesis of Anti-inflammatory and Analgesic Agents

3,4-Difluorophenylacetic acid and its derivatives are utilized in the research and development of novel anti-inflammatory and analgesic drugs.^[3] The introduction of the difluorophenylacetic moiety via the acetyl chloride can lead to compounds with enhanced potency and selectivity.

Safety and Handling

Acyl chlorides, including 2-(3,4-difluorophenyl)acetyl chloride, are corrosive and lachrymatory (tear-inducing). They react exothermically with water, including moisture in the air, to produce hydrogen chloride gas. Therefore, appropriate safety precautions must be taken during handling.

Recommended Handling Procedures:

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, a face shield, and chemical-resistant gloves.
- Keep away from water and sources of moisture.
- Store in a cool, dry, and well-ventilated area in a tightly sealed container.

Conclusion

2-(3,4-Difluorophenyl)acetyl chloride is a crucial chemical intermediate with significant applications in the pharmaceutical and agrochemical sectors. Its well-defined synthesis and versatile reactivity make it an invaluable tool for medicinal chemists and researchers in drug discovery and development. A thorough understanding of its properties, synthesis, and handling is essential for its safe and effective use in the laboratory and in industrial processes.

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